

Dihexadecylamine: A Technical Guide to Safety, Handling, and Toxicity

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Compound of Interest

Compound Name: Dihexadecylamine

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety, handling, and toxicological profile of **Dihexadecylamine** (CAS No. 16724-63-3). The information is intended to guide researchers, scientists, and drug development professionals in the safe use and management of this long-chain aliphatic amine.

Chemical and Physical Properties

Dihexadecylamine, also known as dicetylamine or N-hexadecylhexadecan-1-amine, is a secondary fatty amine with two C16 alkyl chains.^[1] Its long hydrocarbon chains render it hydrophobic, while the amine group allows for interactions with polar substances.^[1] It is generally soluble in organic solvents with limited solubility in water.^[1]

Table 1: Chemical and Physical Properties of **Dihexadecylamine**

Property	Value	Source(s)
CAS Number	16724-63-3	[2][3]
Molecular Formula	C ₃₂ H ₆₇ N	[2][3]
Molecular Weight	465.9 g/mol	[2][3]
IUPAC Name	N-hexadecylhexadecan-1-amine	[2]
Synonyms	Dicetylamine, Di(hexadecyl)amine, N,N-Dihexadecylamine	[1][2]
Physical State	Colorless to pale yellow liquid or solid	[1]
Solubility	Insoluble in water; Soluble in organic solvents	[1]
LogP (Octanol-Water Partition Coefficient)	15.3 (Computed)	[2]

Hazard Identification and Classification

Dihexadecylamine is classified as hazardous to the aquatic environment. While specific toxicity data for humans is limited, information from structurally similar long-chain amines suggests a potential for skin and eye irritation.[1][4]

Table 2: GHS Classification of **Dihexadecylamine**

Hazard Class	Hazard Category	Hazard Statement	Source(s)
Hazardous to the aquatic environment, acute hazard	Acute 1	H400: Very toxic to aquatic life	[2][5]
Hazardous to the aquatic environment, long-term hazard	Chronic 1	H410: Very toxic to aquatic life with long lasting effects	[2][5]

Toxicological Information

Comprehensive toxicological data for **Dihexadecylamine** is not readily available. However, data from close structural analogues, such as di-C14-18-alkyl amines, provide valuable insights into its potential toxicological profile. The primary toxicity concerns for long-chain aliphatic amines are local effects (irritation and corrosion) due to the amine functionality, rather than systemic toxicity.^[4]

Table 3: Summary of Toxicological Data (Based on Analogue Chemicals)

Endpoint	Species	Method	Results	Classification	Source(s)
Acute Oral Toxicity	Rat	Analogue data (di-C14-18-alkyl amines)	LD ₅₀ > 10,000 mg/kg bw	Not Classified	^[4]
Acute Dermal Toxicity	Rat	OECD 402 (Limit Test on analogue)	LD ₅₀ > 2,000 mg/kg bw	Not Classified	^[2] ^[6]
Skin Irritation/Corrosion	Rabbit	OECD 404 (on analogue)	No irritation observed	Not Classified	^[7]
Eye Irritation/Corrosion	-	-	Potential for irritation based on chemical class	Data lacking	^[1]
Genotoxicity (Ames Test)	S. typhimurium	OECD 471 (on analogue)	Negative	Not Mutagenic	^[8]

Acute Toxicity

Studies on di-C14-18-alkyl amines, a close analogue, showed low acute toxicity following oral exposure, with an LD₅₀ in rats greater than 10,000 mg/kg bw.^[4] Signs of toxicity at the highest

dose included depression, ataxia, and diarrhea.[4] An acute dermal toxicity limit test on a similar long-chain dialkylamine in rats found no mortality or signs of systemic toxicity at 2000 mg/kg bw.[2]

Skin and Eye Irritation

For long-chain amines, the potential for irritation generally decreases as the alkyl chain length increases.[4] A study on an analogue substance according to OECD Guideline 404 showed no evidence of skin irritation or corrosion in rabbits.[7] However, due to the amine functional group, **Dihexadecylamine** should be handled as a potential skin and eye irritant.[1]

Aquatic Toxicity

Dihexadecylamine is classified as very toxic to aquatic life with long-lasting effects.[2][5] This is a common characteristic of cationic surfactants, which can disrupt the cell membranes of aquatic organisms.[9] Care must be taken to prevent its release into the environment.

Handling, Storage, and Disposal

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[7][10]
- Avoid the formation of dust and aerosols.[7]
- Wear appropriate Personal Protective Equipment (PPE) as detailed in Section 6.0.[7]
- Avoid contact with skin, eyes, and clothing.[10]
- Wash hands thoroughly after handling.[7]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][10]
- Keep away from incompatible materials such as strong oxidizing agents.[11]

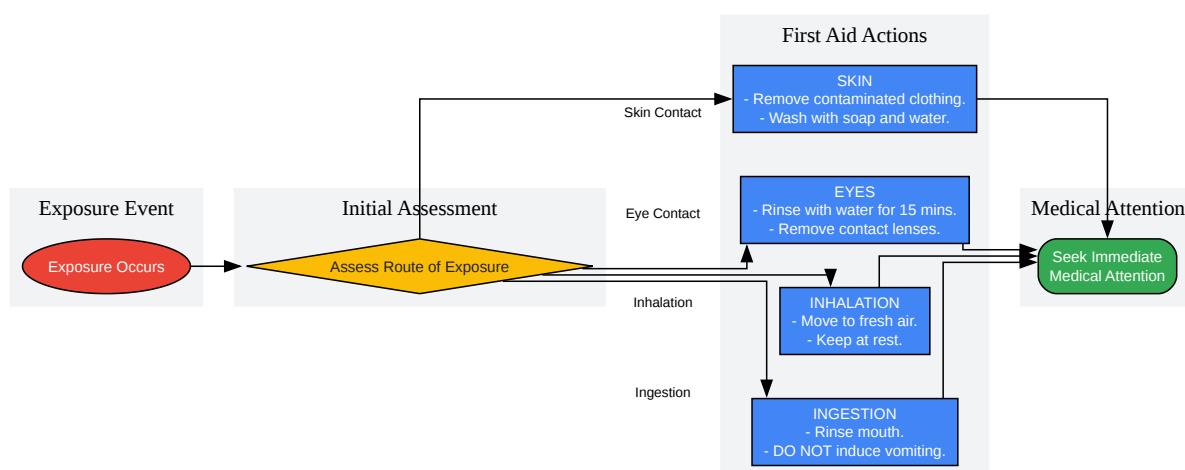
Disposal

- Dispose of **Dihexadecylamine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[7]
- Do not allow the chemical to enter drains, as it is very toxic to aquatic life.[7][12]

Emergency Procedures

First Aid Measures

A logical workflow for first aid response to an exposure incident is provided below.



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Caption: First aid response workflow for **Dihexadecylamine** exposure.

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[13]

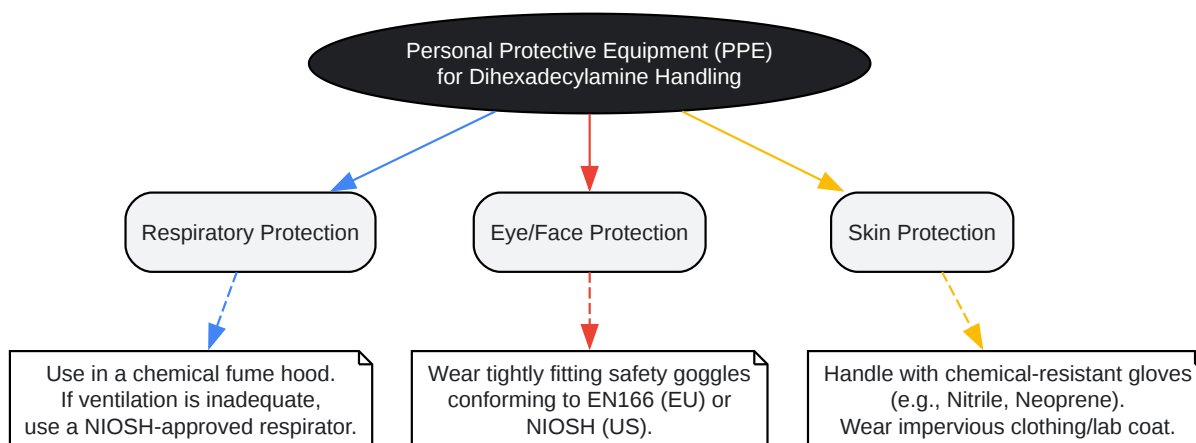
- After Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if symptoms occur.[13]
- After Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[12]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.[12]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[10][11]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[11]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[10][11]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **Dihexadecylamine** to minimize exposure.



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Caption: Recommended Personal Protective Equipment for handling **Dihexadecylamine**.

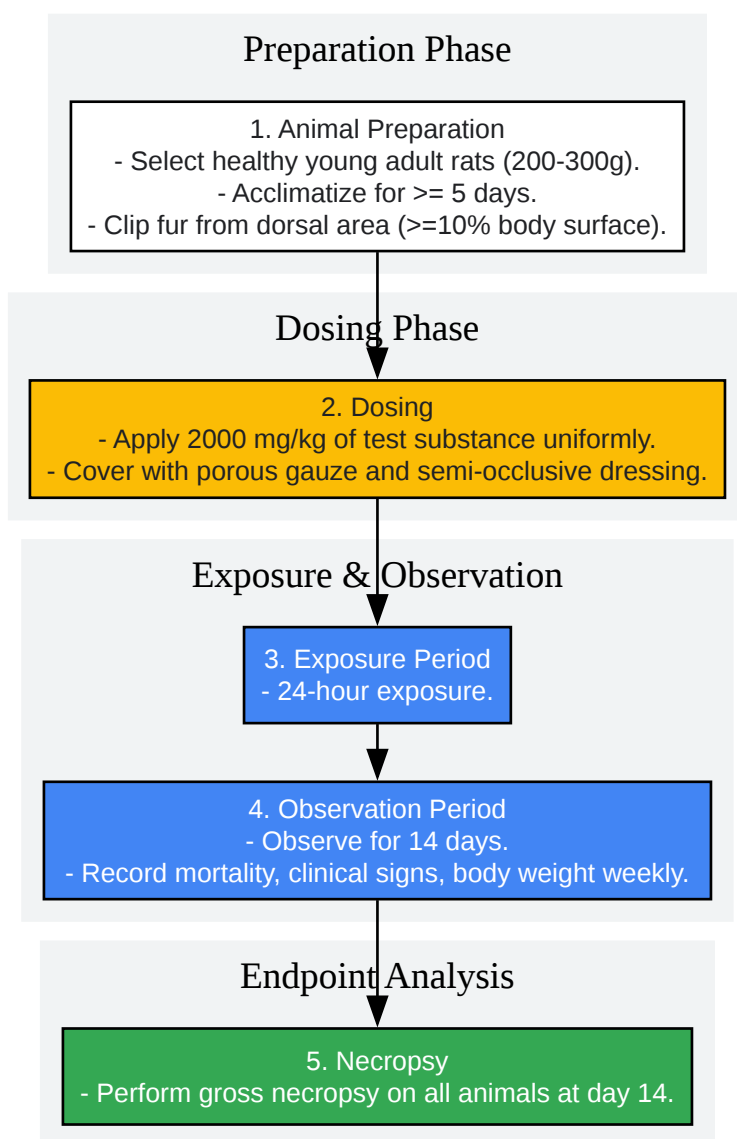
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[7]
- Skin Protection: Handle with chemical-resistant gloves (e.g., Nitrile, Neoprene). Wear impervious clothing, such as a lab coat, to prevent skin contact.[7]
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If exposure limits may be exceeded, use a NIOSH-approved respirator.[7][10]

Experimental Protocols

The following sections describe the methodologies for key toxicological experiments, based on OECD Test Guidelines, which are applicable for assessing the safety of **Dihexadecylamine**.

Acute Dermal Toxicity (OECD Guideline 402)

This test is designed to assess the potential adverse effects from a single, short-term dermal exposure.[3][12]



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Caption: Experimental workflow for an acute dermal toxicity study (OECD 402).

- Test Animals: Healthy young adult rats (Wistar or Sprague-Dawley) are typically used.[2][14]
Animals are acclimatized for at least 5 days.
- Procedure: A limit test is often performed first. The test substance is applied at a single dose of 2000 mg/kg body weight to a shaved area of the skin (at least 10% of the body surface).
[2] The application site is covered with a semi-occlusive dressing for 24 hours.

- Observations: Animals are observed for mortality and clinical signs of toxicity for 14 days. Body weight is recorded weekly.[\[12\]](#)
- Endpoint: The primary endpoint is the LD₅₀ (median lethal dose). If no mortality occurs at 2000 mg/kg, the LD₅₀ is determined to be greater than this value. A gross necropsy is performed on all animals at the end of the study.[\[2\]](#)

Acute Skin Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[\[15\]](#)[\[16\]](#)

- Test Animals: Healthy young adult albino rabbits are used.[\[7\]](#)
- Procedure: 0.5 mL (if liquid) or 0.5 g (if solid) of the test substance is applied to a small patch of shaved skin (approx. 6 cm²).[\[15\]](#) The patch is covered with a gauze dressing for a 4-hour exposure period.
- Observations: The skin is examined for erythema (redness) and edema (swelling) at 60 minutes, 24, 48, and 72 hours after patch removal.[\[16\]](#) Observations may continue for up to 14 days to assess reversibility.
- Endpoint: Skin reactions are scored based on a standardized grading system. The mean scores for erythema and edema are used to classify the substance.[\[16\]](#)

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test assesses the potential for a substance to damage the eye.[\[10\]](#)[\[17\]](#)

- Test Animals: Healthy adult albino rabbits are used.[\[13\]](#)
- Procedure: A single dose of the test substance (0.1 mL or 0.1 g) is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.[\[17\]](#) A sequential testing strategy is used, starting with one animal.
- Observations: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[\[17\]](#) The observation period can be extended up to 21 days to evaluate reversibility.

- Endpoint: Lesions are scored according to a standardized scale. The scores determine the irritation classification.[17]

Aquatic Toxicity (OECD Guidelines 201, 202, 203)

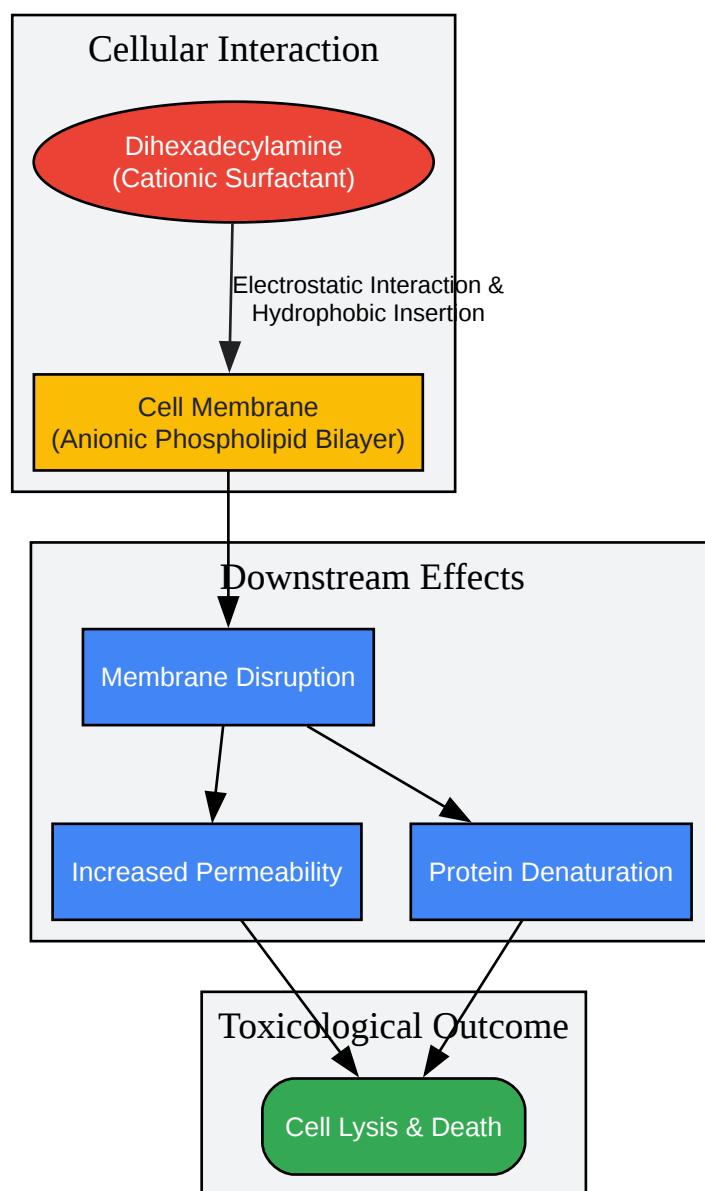
A battery of tests is used to determine the hazard to different aquatic trophic levels.[18][19]

- Alga, Growth Inhibition Test (OECD 201): Evaluates the effects on the growth of freshwater algae (e.g., *Pseudokirchneriella subcapitata*).[20] The endpoint is the EC₅₀ (median effective concentration) that causes a 50% reduction in growth or growth rate over 72 hours.[20]
- Daphnia sp., Acute Immobilisation Test (OECD 202): Assesses acute toxicity to invertebrates (e.g., *Daphnia magna*). The endpoint is the EC₅₀ for immobilization after 48 hours.
- Fish, Acute Toxicity Test (OECD 203): Determines the acute lethal toxicity to fish (e.g., Zebrafish, *Danio rerio*).[21][22] The endpoint is the LC₅₀ (median lethal concentration) that kills 50% of the fish within 96 hours.[22]

Mechanism of Action

Specific signaling pathways for **Dihexadecylamine** have not been extensively studied.

However, as a cationic surfactant, its toxicity is primarily driven by its interaction with biological membranes.



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Caption: General mechanism of toxicity for cationic surfactants like **Dihexadecylamine**.

The positively charged amine headgroup of **Dihexadecylamine** can interact electrostatically with the negatively charged components of cell membranes, such as phospholipids. The long, hydrophobic alkyl chains can then insert into and disrupt the lipid bilayer.[9][23] This disruption leads to increased membrane permeability, leakage of cellular contents, denaturation of membrane-bound proteins, and ultimately, cell lysis and death.[23] This mechanism underlies its irritant effects on skin and eyes and its high toxicity to aquatic organisms.

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